Reversible Covalent Modification of Cysteine Residues by Optovin

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Compound of Interest	
Compound Name:	*Optovin*
CAS No.:	*348575-88-2*
Cat. No.:	*B1677451*

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Executive Summary

Optovin represents a paradigm shift in photopharmacology, functioning as a reversible, light-activated agonist for the Transient Receptor Potential Ankyrin 1 (TRPA1) ion channel.[1][2] Unlike traditional optogenetics, which requires the genetic expression of exogenous opsins (e.g., Channelrhodopsin), **Optovin** allows for the optical control of endogenous signaling pathways in wild-type organisms.[3]

This guide details the physicochemical mechanism of **Optovin**—specifically its reversible covalent modification of cysteine residues via a photochemical Michael-type addition. We provide a rigorous experimental framework for researchers to utilize **Optovin** in probing nociception, sensory transduction, and neural circuitry, emphasizing the critical distinction between specific covalent activation and non-specific phototoxicity.

Mechanistic Foundation: The Photochemical Switch

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The core efficacy of **Optovin** lies in its rhodanine-based scaffold, which acts as a photo-electrophile. In the dark, the molecule is inert toward the target cysteines. Upon irradiation with violet light (405–415 nm), it enters a reactive excited state capable of forming a transient covalent bond.

Chemical Mechanism

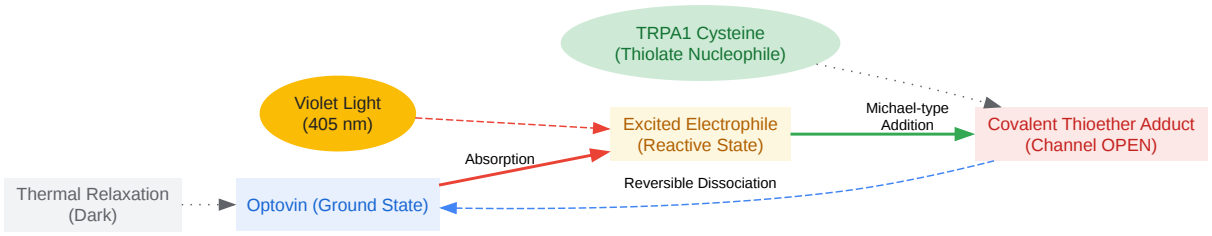
The reaction is characterized by the formation of a reversible thioether adduct.

- Excitation: Absorption of a photon (

  nm) excites the rhodanine ring system.
- Electrophilic Attack: The excited state increases the electrophilicity of the exocyclic alkene (or associated carbon center), making it susceptible to nucleophilic attack by the thiolate anion (

) of specific cysteine residues on TRPA1.
- Adduct Formation: A covalent bond forms, stabilizing the channel in an "open" conformation.
- Reversion: Upon cessation of light, the adduct is thermodynamically unstable relative to the ground state, leading to rapid hydrolysis or thermal relaxation, breaking the bond and closing the channel.

Mechanism of Action Diagram



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Caption: The photocycle of **Optovin**. Light induces an electrophilic state that covalently captures TRPA1 cysteines. Removal of light reverses the bond, resetting the system.

Target Architecture: TRPA1 Interaction

TRPA1 is a "chemical nociceptor" rich in reactive cysteine residues, particularly in its N-terminal ankyrin repeat domain. These residues act as sensors for electrophilic irritants (e.g., mustard oil/AITC).

Key Residues

Optovin mimics the action of electrophilic agonists but with light dependence.

- Primary Targets: Cysteines in the N-terminal cytoplasmic domain (e.g., human C621, C641, C665).
- Validation: Mutation of these critical cysteines to serine (e.g., C621S/C641S/C665S triple mutant) abolishes **Optovin** sensitivity, confirming the covalent requirement.

Specificity vs. ROS

While **Optovin** can generate singlet oxygen (

), behavioral assays using the quencher DABCO demonstrate that the specific motor response is driven by the covalent interaction, not general oxidative stress. However, high-intensity illumination can lead to ROS-mediated artifacts, necessitating careful titration of light power.

Experimental Framework

This section outlines the protocols for synthesizing, handling, and applying **Optovin** in biological systems.

Compound Handling & Storage

- Solubility: Dissolve in 100% DMSO to create a stock solution (e.g., 50 mM).
- Light Sensitivity:CRITICAL. All handling must be performed under red light or in amber tubes.

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- Storage: Aliquot and store at -20°C. Avoid repeated freeze-thaw cycles.

In Vitro Electrophysiology (Patch Clamp)

Objective: Quantify light-induced currents in TRPA1-expressing HEK293 cells.

Parameter	Specification	Notes
Cell Line	HEK293T or CHO	Transfected with human/mouse TRPA1.
Holding Potential	-60 mV	Standard physiological holding.
Optovin Conc.	10 µM	Diluted in extracellular buffer immediately prior to use.
Light Source	405 nm Laser/LED	Intensity: ~1–5 mW/mm².
Recording Mode	Whole-cell	Gap-free recording to capture rapid kinetics.

Protocol:

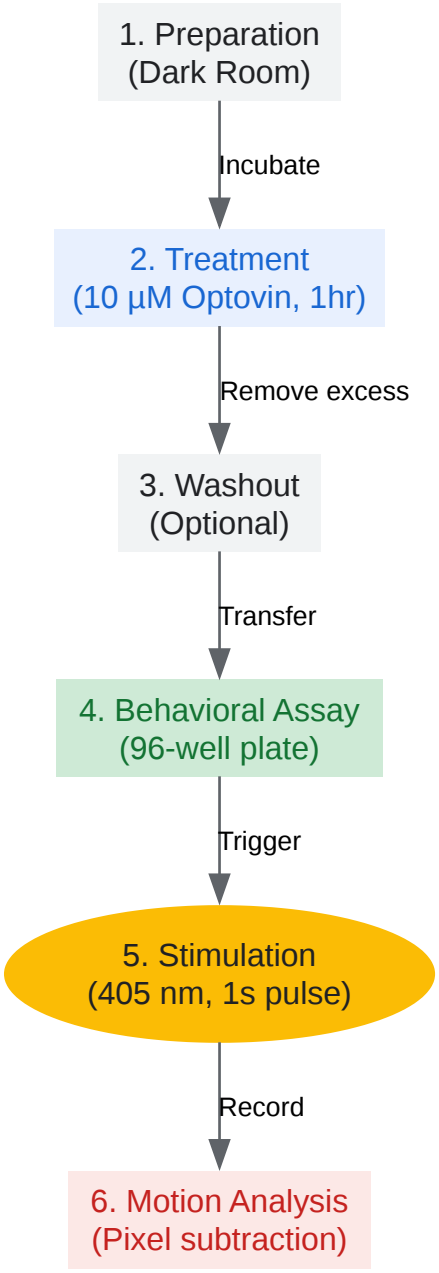
- Establish whole-cell configuration in dark conditions.
- Perfuse extracellular buffer containing 10 µM **Optovin**. Monitor baseline (should be stable in dark).
- Apply 405 nm light pulse (1–5 seconds).
- Observation: Rapid onset of inward current (activation).
- Reversibility Check: Terminate light. Current should decay to baseline within seconds.
- Control: Repeat with TRPA1-deficient cells or Cys-mutant TRPA1 to confirm specificity.

In Vivo Behavioral Assay (Zebrafish)

Objective: Induce motor behavior (C-bends) in wild-type zebrafish larvae (3–5 dpf).

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Workflow Diagram:



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Caption: Step-by-step workflow for in vivo **Optovin** assays. Note that washout is optional as **Optovin** is reversible, but removing bulk compound reduces background absorption.

Key Steps:

- Incubation: Treat larvae with 10 µM **Optovin** in E3 medium for 30–60 minutes in the dark.

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- Stimulation: Use a programmable LED array. Apply a 1-second pulse of violet light.
- Readout: Automated tracking software (e.g., ZebraLab or custom Python scripts) detects high-velocity "startle" movements.
- Validation: Pre-treatment with the TRPA1 antagonist HC-030031 should abolish the effect.

Data Analysis & Interpretation

When analyzing **Optovin** data, distinguish between bona fide TRPA1 activation and artifacts.

Quantitative Metrics

- Latency to Onset: Time from light ON to 10% max current. (Typical: < 500 ms).
- Deactivation Time Constant (

  ): Time to decay after light OFF. (Typical: 1–5 s).
- Light-Dose Response: Plot Current (

) vs. Light Intensity (

). Expect saturation.

Troubleshooting Table

Observation	Probable Cause	Corrective Action
Irreversible Current	Phototoxicity / ROS	Reduce light intensity; add ROS scavenger (Ascorbate/DABCO).
High Dark Current	Ambient Light Leak	Ensure rigorous dark-room conditions; check stock purity.
No Response	Oxidation of Stock	Prepare fresh stock; ensure Cys residues on target are reduced (add mild TCEP if permissible).

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Future Outlook: Therapeutic Implications[1]

The "reversible covalent" mechanism of **Optovin** offers a template for precision analgesics. By tethering similar photoswitches to tissue-specific ligands, drug developers could create "on-demand" pain relief that is activated only at the site of injury (via local illumination), minimizing systemic side effects associated with global TRPA1 antagonists.

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